An In-depth Technical Guide to Ethyl Methyl Sulfoxide

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Compound of Interest

Compound Name:	*Ethyl methyl sulfoxide*
CAS No.:	*1669-98-3*
Cat. No.:	*B156511*

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CAS Number: 1669-98-3

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of **ethyl methyl sulfoxide**, a sulfoxide of interest in various chemical and potentially pharmaceutical applications. While its close analog, dimethyl sulfoxide (DMSO), is extensively studied and utilized, this document focuses on the available technical data for **ethyl methyl sulfoxide**.

Physicochemical Properties

Ethyl methyl sulfoxide, also known as (methylsulfinyl)ethane, is a chiral organic compound. The following table summarizes its key physicochemical properties.[1]

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Property	Value
CAS Number	1669-98-3
Molecular Formula	C_3H_8OS
Molecular Weight	92.16 g/mol
Density	1.052 g/cm³
Boiling Point	198.2 °C at 760 mmHg
Flash Point	73.7 °C
Vapor Pressure	0.512 mmHg at 25 °C
Refractive Index	1.478

Synthesis of **Ethyl Methyl Sulfoxide**

The most common method for synthesizing sulfoxides is the controlled oxidation of the corresponding sulfide. For **ethyl methyl sulfoxide**, the starting material is ethyl methyl sulfide. Below are two detailed experimental protocols for this transformation.

This method is a "green" and highly selective process for oxidizing sulfides to sulfoxides.[2]

Materials:

- Ethyl methyl sulfide
- 30% Hydrogen peroxide (H_2O_2)
- Glacial acetic acid
- 4 M Sodium hydroxide (NaOH) solution
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask

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- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve 2 mmol of ethyl methyl sulfide in 2 mL of glacial acetic acid.
- Slowly add 8 mmol of 30% hydrogen peroxide to the solution while stirring at room temperature.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, neutralize the resulting solution with a 4 M aqueous NaOH solution.
- Extract the product with dichloromethane.
- Dry the organic layer over anhydrous sodium sulfate.
- Concentrate the solution under reduced pressure using a rotary evaporator to yield the analytically pure **ethyl methyl sulfoxide**.

This procedure is effective for the oxidation of dialkyl sulfides, with careful temperature control to prevent overoxidation to the sulfone.[3]

Materials:

- Ethyl methyl sulfide
- Sodium metaperiodate ($NaIO_4$)
- Deionized water
- Dichloromethane (CH_2Cl_2)
- Anhydrous sodium sulfate

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- Activated carbon
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Büchner funnel
- Separatory funnel
- Distillation apparatus

Procedure:

- In a 500-mL round-bottom flask equipped with a magnetic stirrer, add 0.105 mole of powdered sodium metaperiodate to 210 mL of deionized water.
- Cool the mixture in an ice bath while stirring.
- Add 0.100 mole of ethyl methyl sulfide to the cooled mixture.
- Continue stirring the reaction mixture at ice-bath temperature for 15 hours.
- Filter the reaction mixture through a Büchner funnel to remove the sodium iodate precipitate.
- Wash the filter cake with three 30-mL portions of dichloromethane.
- Transfer the filtrate to a separatory funnel, separate the organic layer, and extract the aqueous layer with three 100-mL portions of dichloromethane.
- Combine the organic extracts, treat with activated carbon, and dry over anhydrous sodium sulfate.[3]
- Remove the solvent under reduced pressure to obtain the crude **ethyl methyl sulfoxide**.
- Purify the crude product by vacuum distillation.

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Role in Drug Development

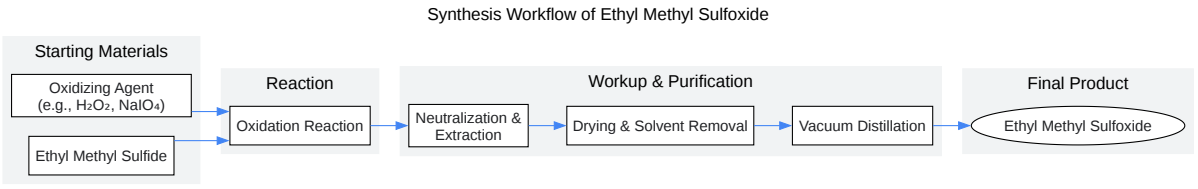
Currently, there is limited specific research on the direct application of **ethyl methyl sulfoxide** in drug development. However, its structural similarity to dimethyl sulfoxide (DMSO) suggests potential applications. DMSO is a well-established solvent and penetration enhancer in topical pharmaceutical formulations.[4] It is also used as a cryoprotectant for cells and tissues. Given these roles of DMSO, it is plausible that **ethyl methyl sulfoxide** could exhibit similar properties, although further research is required to confirm this.

Analytical Characterization

The primary analytical method for the identification and quantification of **ethyl methyl sulfoxide** is infrared (IR) spectroscopy. The key diagnostic peak is the S=O stretching frequency, which appears at approximately 1099 cm^{-1}.[1]

Visualizations

The following diagram illustrates the general workflow for the synthesis of **ethyl methyl sulfoxide** from ethyl methyl sulfide via oxidation.



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Caption: Workflow for the synthesis of **ethyl methyl sulfoxide**.

The following diagram illustrates the logical relationship in the oxidation of sulfides to sulfoxides and the potential for overoxidation to sulfones.

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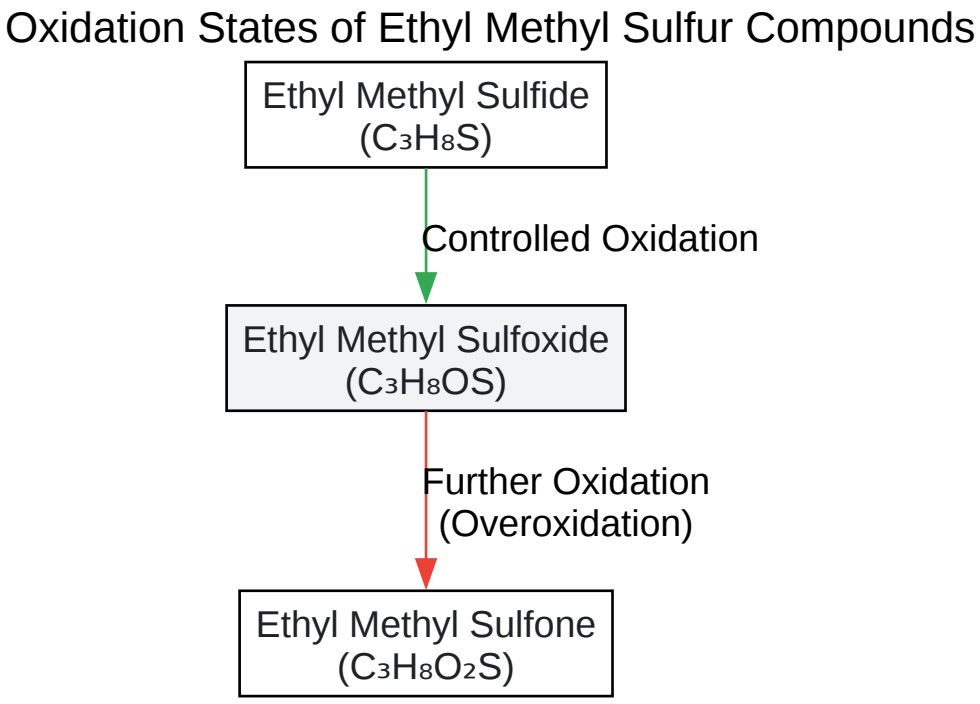

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Caption: Oxidation pathway from sulfide to sulfoxide and sulfone.

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